

An In-depth Technical Guide to the Temperature Stability of N42 Neodymium Magnets

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BX048

Cat. No.: B3268316

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the temperature stability of N42 grade neodymium (NdFeB) magnets. Understanding the thermal characteristics of these powerful permanent magnets is critical for applications where performance at elevated temperatures is a key factor, such as in scientific instrumentation, medical devices, and various research apparatuses. This document outlines the key thermal properties, presents quantitative data in a structured format, details the experimental methodologies for thermal characterization, and provides a visual representation of the relationship between temperature and magnetic performance.

Introduction to N42 Magnets and Temperature Effects

N42 grade neodymium magnets are a specific type of rare-earth magnet with a maximum energy product of approximately 42 MGOe (MegaGauss-Oersteds).[1][2] They are widely used due to their exceptional magnetic strength at room temperature. However, their magnetic properties are sensitive to temperature changes.[1] Exposure to elevated temperatures can lead to a decrease in magnetic performance, which can be categorized into two types of losses:

- **Reversible Losses:** This is a temporary reduction in magnetic output that occurs as the magnet is heated. The magnetic strength returns to its original state once the magnet cools

down to ambient temperature, provided the maximum operating temperature is not exceeded.[3][4] For N42 magnets, a typical reversible temperature coefficient of remanence (Br) is around -0.12% per degree Celsius rise in temperature.[3][5][6]

- **Irreversible Losses:** When a magnet is exposed to temperatures above its maximum operating temperature, it will suffer a permanent loss of magnetism that is not recovered upon cooling.[4] This loss is due to a partial demagnetization of the material. The magnet can potentially be remagnetized to regain its original strength.[4]
- **Permanent Losses:** If a magnet is heated to its Curie Temperature, it will become completely demagnetized, and the material's magnetic structure is permanently altered.[1][7] Re-magnetization is not possible after reaching the Curie temperature.

Quantitative Data on Thermal Properties of N42 Magnets

The thermal performance of N42 magnets can be characterized by several key parameters. It is important to note that "N42" can be a base grade, with several sub-grades offering enhanced temperature resistance. These are typically denoted by a letter suffix (e.g., M, H, SH, UH, EH). [2][8][9]

Table 1: Key Thermal Properties of Standard N42 Grade Neodymium Magnets

| Property | Value | Units |
|------------------------------------------------------------------|--------------------------|-------|
| Maximum Operating Temperature | 80[2][8][10] | °C |
| Curie Temperature | ~310[11][12] | °C |
| Temperature Coefficient of Remanence (α , Br) | -0.09 to -0.12[3][8][13] | %/°C |
| Temperature Coefficient of Intrinsic Coercivity (β , Hci) | -0.45 to -0.6[3][5][8] | %/°C |

Table 2: Maximum Operating Temperatures for Different N42 Series Magnets

| Magnet Grade | Maximum Operating Temperature (°C) |
|--------------|------------------------------------|
| N42 | 80[2][8][11][10] |
| N42M | 100[2][8] |
| N42H | 120[2][8][10] |
| N42SH | 150[2][8][10] |
| N42UH | 180[2][8][10] |
| N42EH | 200[8] |

Experimental Protocols for Thermal Characterization

The determination of the temperature-dependent magnetic properties of N42 magnets involves precise measurements using specialized equipment. The primary method for this characterization is the measurement of the demagnetization curve (also known as the B-H or hysteresis curve) at various temperatures.

3.1. Measurement of Demagnetization Curves using a Vibrating Sample Magnetometer (VSM)

A Vibrating Sample Magnetometer (VSM) is a highly sensitive instrument used to measure the magnetic properties of materials. To evaluate the thermal stability of an N42 magnet, the VSM is equipped with a furnace or a cryostat to control the sample's temperature.

Methodology:

- **Sample Preparation:** A small, regularly shaped sample of the N42 magnet is prepared. The dimensions and mass of the sample are precisely measured.
- **Mounting:** The sample is mounted on a sample holder, which is attached to a transducer that vibrates the sample vertically.
- **Temperature Control:** The sample is placed inside a temperature-controlled chamber (furnace or cryostat). The temperature is set to the desired measurement point and allowed to stabilize.

- **Magnetic Field Application:** An external magnetic field is applied using an electromagnet. The field is slowly swept from a large positive value (saturating the magnet) to a large negative value and back to the starting positive value.
- **Signal Detection:** As the magnetized sample vibrates, it induces a voltage in a set of pick-up coils. This voltage is proportional to the magnetic moment of the sample.
- **Data Acquisition:** A computer records the induced voltage from the pick-up coils and the corresponding applied magnetic field from a Hall probe or other field sensor.
- **Hysteresis Loop Plotting:** The collected data is used to plot the hysteresis loop (M vs. H) or the demagnetization curve (B vs. H in the second quadrant).
- **Parameter Extraction:** Key magnetic properties such as Remanence (Br), Coercivity (Hc), and Intrinsic Coercivity (Hci) are extracted from the plotted curve.
- **Temperature Cycling:** The process is repeated at various temperatures to determine the temperature coefficients of Br and Hci and to identify the maximum operating temperature.

3.2. Measurement using a Pulsed Field Magnetometer (PFM)

A Pulsed Field Magnetometer (PFM) is another instrument used to characterize permanent magnets, particularly those with very high coercivity. It applies a very strong, short-duration magnetic field pulse to the sample.

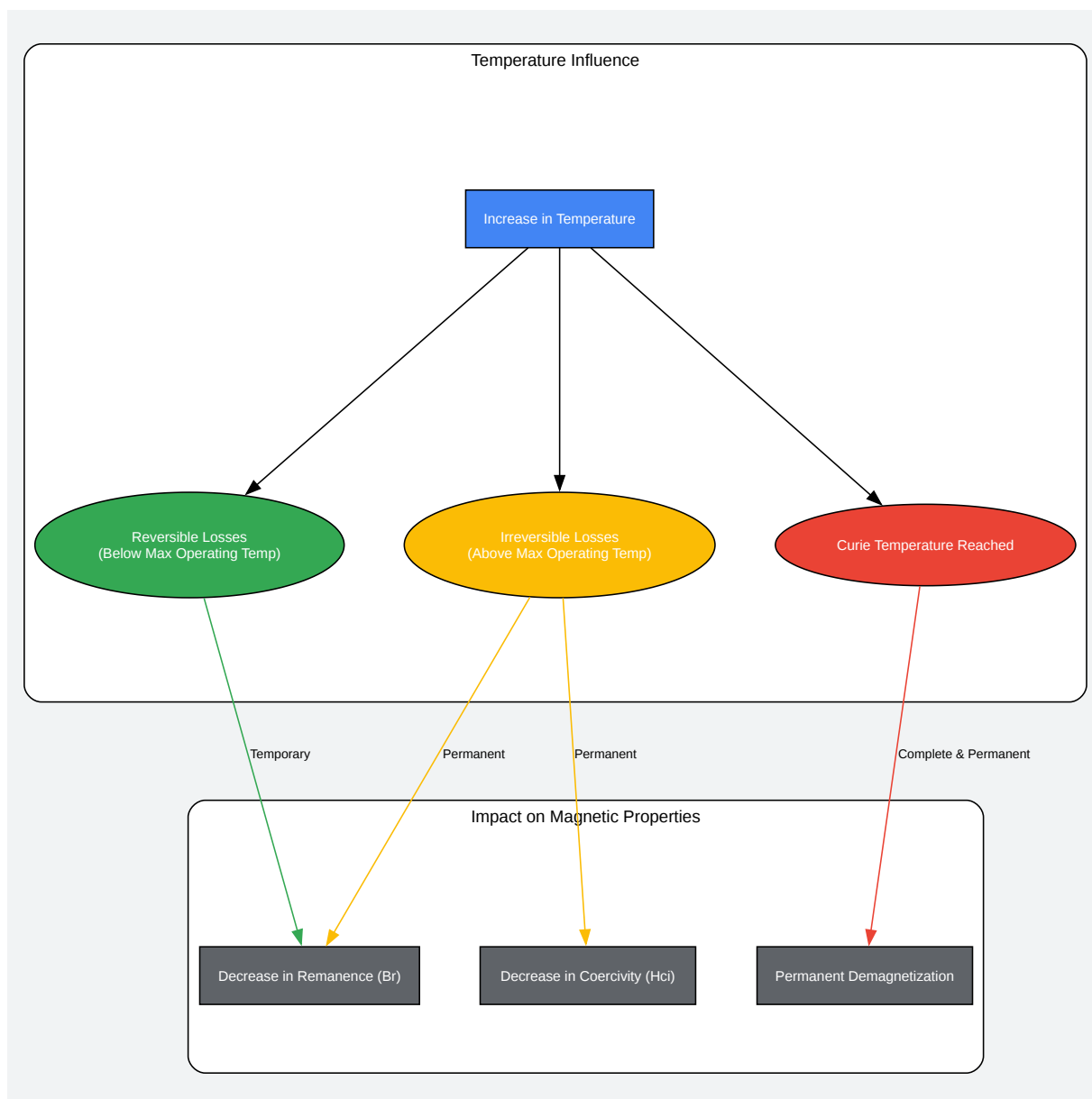
Methodology:

- **Sample Placement:** The N42 magnet sample is placed in a sample holder within a set of pick-up coils.
- **Temperature Control:** The sample holder and coil assembly can be placed within a temperature-controlled environment.
- **Field Pulse Application:** A capacitor bank is discharged through a magnetizing coil, generating a strong magnetic field pulse that first saturates the magnet and then drives it into the second quadrant of the hysteresis loop.

- **Data Measurement:** The changing magnetic flux from the sample during the pulse induces a voltage in the pick-up coils. This signal is integrated to determine the magnetic moment of the sample as a function of the applied field.
- **Demagnetization Curve Generation:** The data is processed to generate the demagnetization curve. To account for eddy currents induced in conductive magnets like NdFeB, measurements are often taken at different pulse durations, and the results are extrapolated to a zero-rate condition.
- **Temperature-Dependent Analysis:** Measurements are repeated at different temperatures to assess the thermal stability of the magnet.

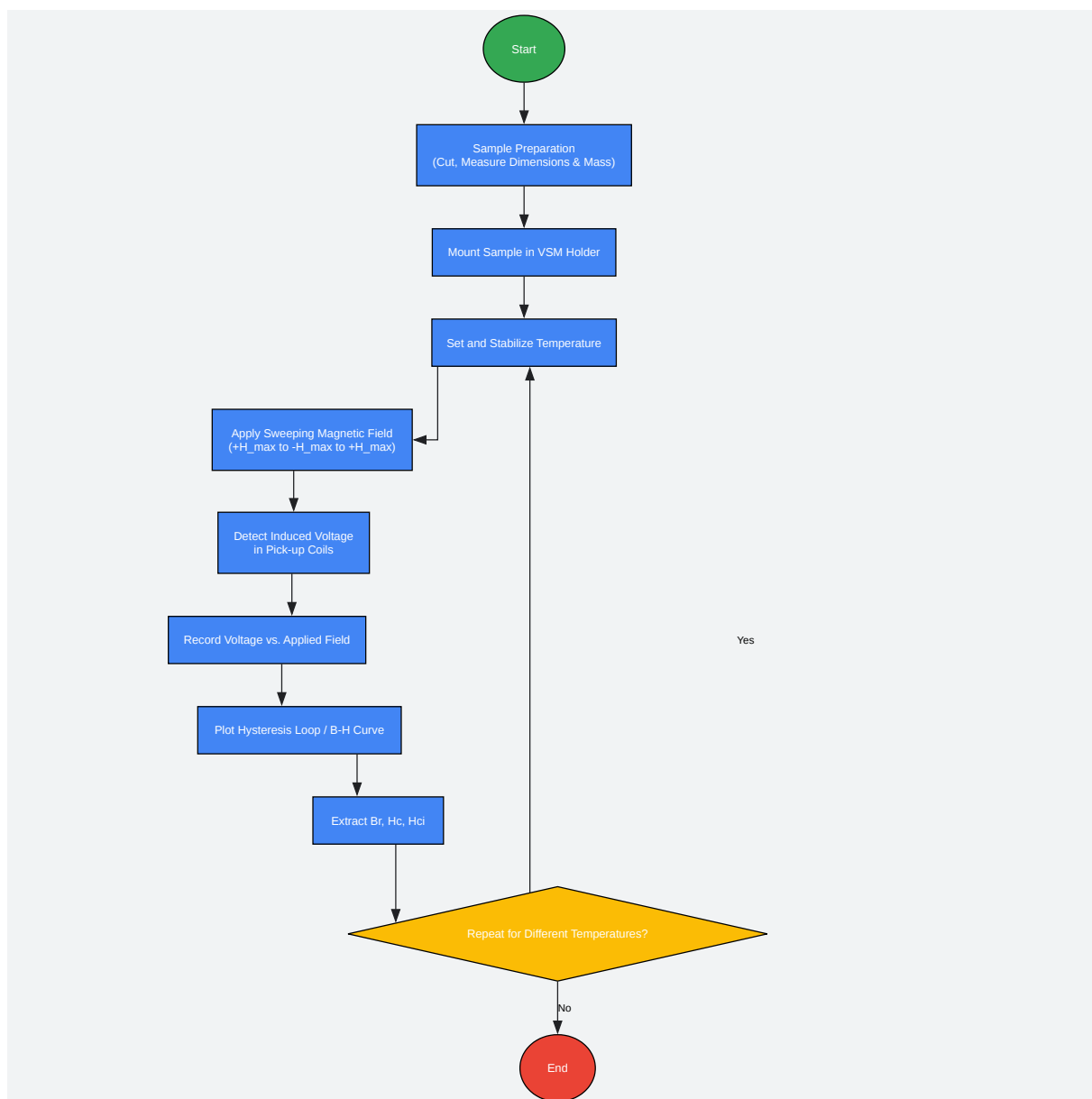
Visualizing Temperature Effects on N42 Magnets

The following diagrams illustrate the key relationships and workflows described in this guide.



[Click to download full resolution via product page](#)

Caption: Relationship between temperature and magnetic properties of N42 magnets.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for VSM measurement of magnetic properties vs. temperature.

Conclusion

The temperature stability of N42 magnets is a critical consideration in their application. While offering high magnetic performance at ambient temperatures, their properties degrade with increasing heat. Standard N42 grade magnets are suitable for applications up to 80°C. For higher temperature environments, specially alloyed grades such as N42SH or N42UH are necessary. The choice of magnet grade should be carefully considered based on the operational temperature range of the intended application to avoid irreversible performance degradation. The experimental protocols outlined provide a framework for the precise characterization of these thermal behaviors, ensuring the reliability of devices and systems that rely on these powerful magnetic materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OPG [opg.optica.org]
- 2. store.astm.org [store.astm.org]
- 3. hirst-magnetics.com [hirst-magnetics.com]
- 4. physics.stackexchange.com [physics.stackexchange.com]
- 5. arnoldmagnetics.com [arnoldmagnetics.com]
- 6. bib.iem.rwth-aachen.de [bib.iem.rwth-aachen.de]
- 7. scribd.com [scribd.com]
- 8. Methods for Measuring the Effect of Temperature on Magnetic Properties* [opg.optica.org]
- 9. Vibrating Sample Magnetometer Laboratory VSM System [dexinmag.com]
- 10. The Effect of Temperature on Magnet Strength [tuhsphysics.ttsd.k12.or.us]
- 11. nercf.unl.edu [nercf.unl.edu]
- 12. BH Curves Calculator | K&J Magnetics [kjmagnetics.com]
- 13. Design of a 20 T Pulsed Magnet for the Pulsed Field Magnetometer | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Temperature Stability of N42 Neodymium Magnets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3268316#temperature-stability-of-n42-magnets]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com